

Spectroscopic Characterization of 7-Ethoxy-4-Ethylcoumarin: A Technical Guide

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Compound of Interest

Compound Name: *2H-1-Benzopyran-2-one, 7-ethoxy-4-ethyl-*

CAS No.: *116482-94-1*

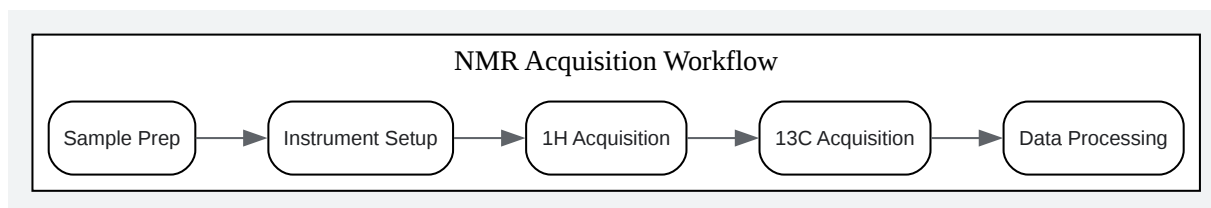
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This guide provides an in-depth analysis of the spectroscopic data for 7-ethoxy-4-ethylcoumarin, a fluorescent heterocyclic compound with applications in various scientific fields, including as a fluorescent probe. As experimental spectra for this specific derivative are not readily available in public databases, this document presents a detailed, predicted spectroscopic profile based on established principles and data from closely related analogs, such as 7-ethoxy-4-methylcoumarin and 7-ethoxycoumarin. This approach offers a robust framework for the identification and characterization of 7-ethoxy-4-ethylcoumarin in a research setting.

Molecular Structure and Numbering

The structural integrity of any spectroscopic analysis rests on a clear understanding of the molecule's framework. The numbering convention for the coumarin core is essential for the unambiguous assignment of NMR signals.



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Caption: A simplified workflow for NMR data acquisition.

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule. The predicted IR absorption bands for 7-ethoxy-4-ethylcoumarin are based on the known absorptions of coumarin derivatives. [1][2]

Predicted IR Absorption Data (KBr Pellet)

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3050-3100	Medium	Aromatic C-H stretch
~2980, ~2870	Medium	Aliphatic C-H stretch (ethyl and ethoxy groups)
~1720-1740	Strong	C=O stretch (lactone)
~1610, ~1580	Strong	C=C stretch (aromatic and pyrone ring)
~1270	Strong	Asymmetric C-O-C stretch (aryl ether)
~1130	Strong	Symmetric C-O-C stretch (aryl ether)
~1080	Strong	C-O stretch (lactone)
~840	Strong	C-H out-of-plane bend (substituted benzene)

The most characteristic peak in the IR spectrum of a coumarin is the strong absorption of the lactone carbonyl group, typically found between 1700 and 1750 cm^{-1} . [1]

Experimental Protocol for FT-IR Spectroscopy (KBr Pellet Method)

The KBr pellet method is a common technique for obtaining the IR spectrum of a solid sample. [3]

- Sample Preparation:
 - Thoroughly grind 1-2 mg of 7-ethoxy-4-ethylcoumarin with approximately 100-200 mg of dry, spectroscopy-grade potassium bromide (KBr) in an agate mortar.
 - The mixture should be a fine, homogeneous powder. [4]
- Pellet Formation:
 - Transfer the powder into a pellet die.
 - Apply pressure (typically 8-10 tons) using a hydraulic press to form a transparent or translucent pellet. [5]
- Data Acquisition:
 - Record a background spectrum of the empty sample compartment.
 - Place the KBr pellet in the sample holder and acquire the sample spectrum.
 - Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1} .
- Data Presentation: The spectrum is usually plotted as transmittance (%) versus wavenumber (cm^{-1}).

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification.

Predicted Mass Spectrum Data (Electron Ionization - EI)

- Molecular Ion (M^+): m/z 218 (corresponding to the molecular formula $\text{C}_{13}\text{H}_{14}\text{O}_3$)

- Major Fragments:
 - m/z 190: Loss of ethylene (C_2H_4) from the ethoxy group.
 - m/z 189: Loss of an ethyl radical ($\bullet C_2H_5$) from the C4 position.
 - m/z 162: Subsequent loss of carbon monoxide (CO) from the m/z 190 fragment.
 - m/z 161: Loss of an ethyl radical from the ethoxy group followed by the loss of CO.

The fragmentation of coumarins under EI conditions often involves the loss of CO from the pyrone ring. [6]For 7-ethoxycoumarin, a prominent fragmentation pathway is the loss of an ethylene molecule from the ethoxy group. [7]A similar fragmentation pattern is expected for 7-ethoxy-4-ethylcoumarin.



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Caption: Predicted major fragmentation pathways for 7-ethoxy-4-ethylcoumarin.

Experimental Protocol for Mass Spectrometry (EI-MS)

- Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or by gas chromatography if the compound is sufficiently volatile and thermally stable.
- Ionization:** Use a standard electron ionization source with an electron energy of 70 eV.
- Mass Analysis:** Scan a mass range appropriate for the expected molecular weight and fragments (e.g., m/z 40-300).
- Detection:** Use an electron multiplier or other suitable detector to record the ion signals.

- Data Presentation: The mass spectrum is plotted as relative intensity versus mass-to-charge ratio (m/z).

Conclusion

This technical guide provides a comprehensive predicted spectroscopic profile of 7-ethoxy-4-ethylcoumarin, including ^1H NMR, ^{13}C NMR, IR, and mass spectrometry data. The provided experimental protocols offer a standardized approach for acquiring high-quality data for this compound. While the presented data is based on well-established spectroscopic principles and analysis of close analogs, it is crucial to confirm these predictions with experimental data once the compound is synthesized or isolated. This guide serves as a valuable resource for researchers in the fields of chemistry, materials science, and drug development for the identification and characterization of 7-ethoxy-4-ethylcoumarin.

References

- PubChem. 7-Ethoxycoumarin. National Center for Biotechnology Information. [\[Link\]](#)
- PubChem. 7-Ethoxy-4-methylcoumarin. National Center for Biotechnology Information. [\[Link\]](#)
- Arkivoc. Theoretical and experimental investigation of NMR, IR and UV-visible spectra of hydroxyl-substituted-4-chloromethylcoumarin derivatives. [\[Link\]](#)
- Agilent. Data Acquisition and Analysis of 7-ethoxycoumarin and its Metabolites Using TurboDDs Software in the Agilent 500 Ion Trap LC/MS. [\[Link\]](#)
- ResearchGate. Molecular structure and vibrational spectra of 7-Ethoxycoumarin by density functional method. [\[Link\]](#)
- NIST WebBook. 7-Methoxy-4-methylcoumarin. [\[Link\]](#)
- Shimadzu. KBr Pellet Method. [\[Link\]](#)
- Boston University. Basic NMR Concepts. [\[Link\]](#)
- NIST WebBook. 7-Ethoxycoumarin. [\[Link\]](#)
- University of Helsinki. Quick User Guide for FT-IR. [\[Link\]](#)

- University of California, San Diego. Sample preparation for FT-IR. [[Link](#)]
- Kintek. What Are The Key Steps For Making Kbr Pellets? [[Link](#)]
- International Journal of Advanced Research. PREPARATION OF ULTRAPURE KBr PELLET: NEW METHOD FOR FTIR QUANTITATIVE ANALYSIS. [[Link](#)]
- International Journal of Pharmaceutical Sciences and Research. Synthesis, complete assignment of ^1H - and ^{13}C -NMR spectra and antioxidant activity of new azine derivative bearing coumarin moiety. [[Link](#)]
- Georgia Gwinnett College. Standard Operating Procedure H-NMR. [[Link](#)]
- UTHSCSA. Stepbystep procedure for NMR data acquisition. [[Link](#)]
- SciSpace. In vitro Drug Metabolism Investigation of 7-Ethoxycoumarin in Human, Monkey, Dog and Rat Hepatocytes by High. [[Link](#)]
- Indian Academy of Sciences. Proton magnetic resonance in coumarins. [[Link](#)]
- R-NMR. SOP data acquisition. [[Link](#)]
- BioCrick. 7-Ethoxycoumarin. [[Link](#)]
- ResearchGate. Coumarins: Spectroscopic measurements and first principles calculations of C4-substituted 7-aminocoumarins. [[Link](#)]
- Michigan State University. Basic Practical NMR Concepts. [[Link](#)]
- NIST WebBook. 4-Methyl-7-ethoxycoumarin. [[Link](#)]
- Asian Journal of Chemistry. Prediction of Activity Spectra and Synthesis of Some Substituted Coumarins. [[Link](#)]
- PMC. Novel 3-substituted coumarins inspire a custom pharmacology prediction pipeline: an anticancer discovery adventure. [[Link](#)]

- ResearchGate. Fig. S5. ¹H NMR spectra of 7-methoxycoumarin crystals with different... [\[Link\]](#)
- Beilstein Journal of Organic Chemistry. Synthesis of 4-(2-fluorophenyl)-7-methoxycoumarin: experimental and computational evidence for intramolecular and intermolecular C–F...H–C bonds. [\[Link\]](#)
- University of California, Santa Barbara. Table NMR Spectroscopic Data (500 MHz, MeOD for "TCM" 13. [\[Link\]](#)
- Adipochem. 7-Ethoxy-4-methylcoumarin. [\[Link\]](#)
- Canadian Science Publishing. Electronic absorption spectra and structure of hydroxycoumarin derivatives and their ionized forms. [\[Link\]](#)

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Sources

- 1. arkat-usa.org [arkat-usa.org]
- 2. researchgate.net [researchgate.net]
- 3. shimadzu.com [shimadzu.com]
- 4. kinteksolution.com [kinteksolution.com]
- 5. scienceijsar.com [scienceijsar.com]
- 6. scispace.com [scispace.com]
- 7. 7-Ethoxycoumarin [webbook.nist.gov]
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